

An In-Depth Technical Guide to 4-Dimethylaminobutylamine and Its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Dimethylaminobutylamine

Cat. No.: B1346629

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Abstract

4-Dimethylaminobutylamine, a versatile diamine, serves as a crucial building block in organic synthesis, particularly in the development of pharmaceuticals and polymers. This technical guide provides a comprehensive overview of its alternative names, chemical properties, and known applications. While its role as a synthetic intermediate is established, detailed public information regarding its specific biological activities, mechanisms of action, and involvement in signaling pathways is limited. This document summarizes the available technical data and outlines a general synthetic protocol.

Nomenclature and Identification

4-Dimethylaminobutylamine is known by a variety of synonyms and alternative names in chemical literature and commercial catalogs. Accurate identification is crucial for researchers. The primary identifiers and most common synonyms are listed below.

Identifier Type	Value
IUPAC Name	N',N'-dimethylbutane-1,4-diamine
CAS Number	3529-10-0
Molecular Formula	C6H16N2
Molecular Weight	116.21 g/mol

A comprehensive list of alternative names is provided in the table below for easy reference.

Table 1: Alternative Names and Synonyms for **4-Dimethylaminobutylamine**

Synonym	Source
N,N-Dimethyl-1,4-butanediamine	PubChem[1]
4-(Dimethylamino)butan-1-amine	---
N,N-Dimethylbutane-1,4-diamine	PubChem[1]
(4-Aminobutyl)dimethylamine	PubChem[1]
1-Amino-4-(dimethylamino)butane	---
N1,N1-Dimethyl-1,4-butanediamine	MySkinRecipes
N,N-Dimethylaminobutylamine	PubChem[1]
4-(N,N-Dimethylamino)butylamine	---
N',N'-dimethylbutane-1,4-diamine	PubChem[1]
1,4-Butanediamine, N,N-dimethyl-	PubChem[1]
N1,N1-dimethylbutane-1,4-diamine	PubChem[1]
N,N-Dimethyl-1,4-diaminobutane	---

Physicochemical Properties

Understanding the physicochemical properties of **4-Dimethylaminobutylamine** is essential for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Properties of **4-Dimethylaminobutylamine**

Property	Value	Reference
Appearance	Colorless to light yellow liquid	---
Boiling Point	164-168 °C	---
Density	0.828 g/mL at 25 °C	---
Flash Point	45 °C	---
Solubility	Soluble in water and common organic solvents	Vulcanchem
pKa (predicted)	~9.71	Smolecule[2]

Applications in Synthesis

4-Dimethylaminobutylamine is primarily utilized as an intermediate in organic synthesis. Its bifunctional nature, possessing both a primary and a tertiary amine, allows for a range of chemical transformations.

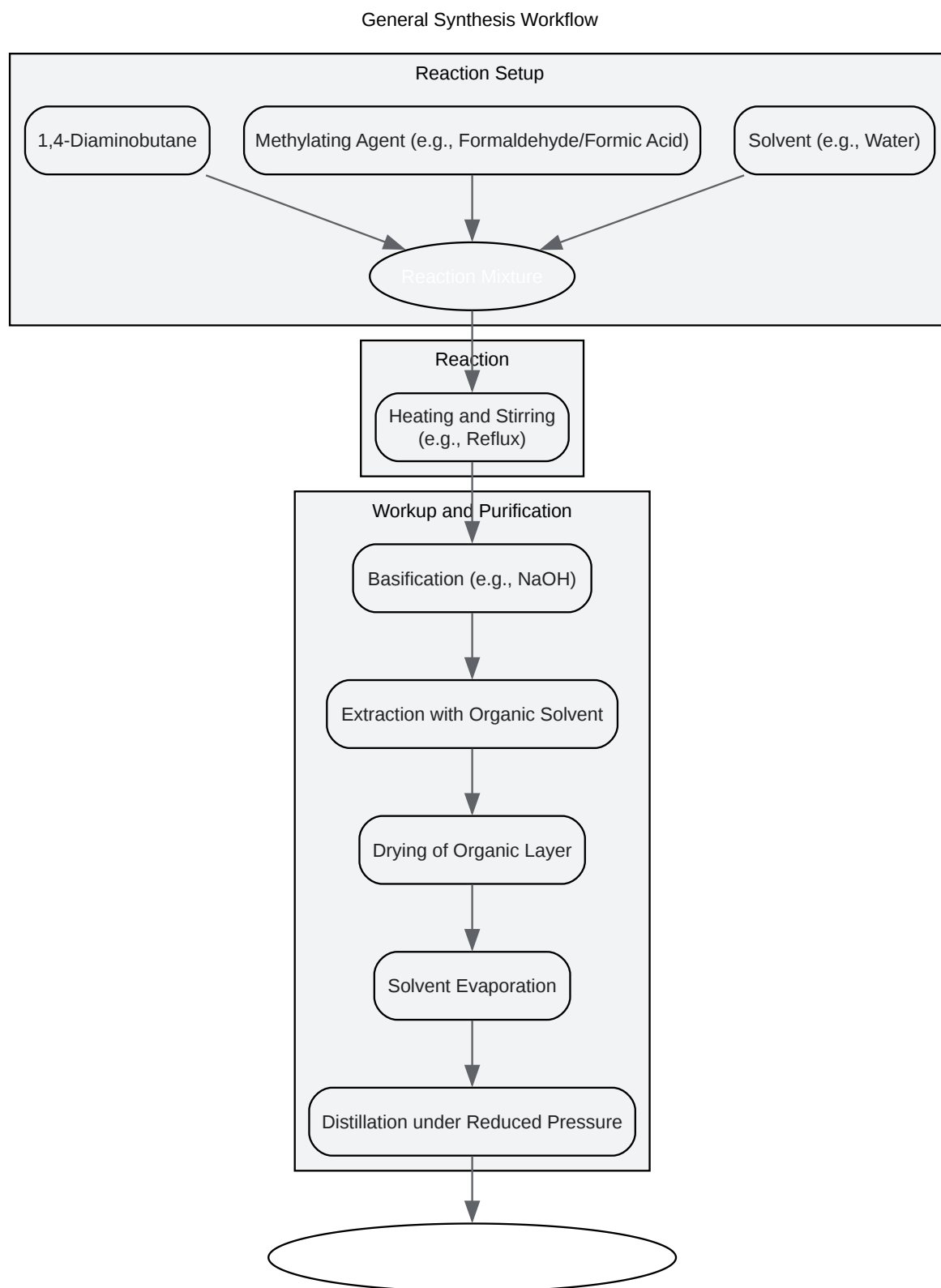
- **Pharmaceutical Synthesis:** It serves as a precursor for active pharmaceutical ingredients (APIs), particularly those targeting neurological conditions.[3] However, specific examples of marketed drugs derived directly from this compound are not readily available in the public domain.
- **Polymer Chemistry:** It can be used as a cross-linking agent in the production of polyamides and polyurethanes, contributing to the material's durability and flexibility.[3]
- **Corrosion Inhibitors:** The chemical structure of **4-Dimethylaminobutylamine** allows it to bind to metal surfaces, and it is utilized in the manufacturing of corrosion inhibitors.[3]

Experimental Protocols

General Synthesis of 4-Dimethylaminobutylamine

A common method for the synthesis of **4-Dimethylaminobutylamine** involves the reaction of 1,4-diaminobutane with a methylating agent. The following is a generalized protocol and should be adapted and optimized for specific laboratory conditions.

Workflow for the Synthesis of **4-Dimethylaminobutylamine**



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Caption: General workflow for the synthesis of **4-Dimethylaminobutylamine**.

Materials:

- 1,4-Diaminobutane
- Formaldehyde (37% aqueous solution)
- Formic acid (88%)
- Sodium hydroxide (NaOH)
- Dichloromethane (or other suitable organic solvent)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1,4-diaminobutane with an aqueous solution of formaldehyde.
- **Methylation:** Slowly add formic acid to the stirred solution. The reaction is exothermic and should be controlled by cooling in an ice bath.
- **Reaction:** After the addition is complete, heat the mixture to reflux for several hours until the reaction is complete (monitored by TLC or GC).
- **Workup:** Cool the reaction mixture to room temperature and make it strongly basic by the slow addition of concentrated sodium hydroxide solution.
- **Extraction:** Extract the product from the aqueous layer with a suitable organic solvent, such as dichloromethane.
- **Drying and Concentration:** Dry the combined organic extracts over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by distillation under reduced pressure to obtain pure **4-Dimethylaminobutylamine**.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific data in peer-reviewed literature detailing the biological activity of **4-Dimethylaminobutylamine**. While its use as an intermediate in the synthesis of neurologically active compounds is mentioned, its direct pharmacological profile, including receptor binding affinities, enzyme inhibition, or effects on signaling pathways, is not well-documented.[3]

Research on structurally related N,N-dimethylalkylamines has shown a wide range of biological activities, including interactions with neurotransmitter transporters and receptors. However, direct extrapolation of these activities to **4-Dimethylaminobutylamine** is not scientifically valid without specific experimental data.

Due to the absence of specific information on its interaction with biological pathways, a signaling pathway diagram cannot be provided at this time. Further research is required to elucidate the potential pharmacological effects of this compound.

Conclusion

4-Dimethylaminobutylamine is a well-characterized chemical compound with numerous synonyms, primarily used as a synthetic intermediate. This guide has provided a comprehensive overview of its nomenclature, physicochemical properties, and a general synthetic protocol. While its importance in the synthesis of materials and potential pharmaceuticals is recognized, a significant gap exists in the public knowledge regarding its specific biological activities and mechanisms of action. This presents an opportunity for future research to explore the pharmacological profile of this compound and its potential applications in drug discovery and development. Professionals in the field are encouraged to consult internal research and proprietary databases for more specific applications and to conduct further studies to fully characterize this versatile molecule.

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